

Technical Monograph: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde[1]

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Compound of Interest

Compound Name: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

CAS No.: 438219-08-0

Cat. No.: B454934

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Executive Summary & Molecular Architecture

5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde is a functionalized furan derivative serving as a critical intermediate in medicinal chemistry and a pharmacophore in the development of hemoglobin modulators and antimicrobial agents. Structurally, it bridges the bio-renewable furan platform with lipophilic aromatic moieties via an ether linkage, creating a scaffold that balances water solubility with membrane permeability.

Structural Analysis

The molecule consists of three distinct domains, each imparting specific chemical and biological properties:

- **The Furan Core:** A heteroaromatic ring that acts as a spacer. It is electron-rich (π -excessive), making it susceptible to electrophilic aromatic substitution, though the electron-withdrawing aldehyde group at position 2 stabilizes it against oxidative degradation.

- The Aldehyde "Warhead" (C-2): A reactive electrophile capable of forming reversible Schiff bases (imines) with primary amines. This is the primary mechanism of action for its hemoglobin modulation activity (binding to N-terminal valine).
- The (4-Chlorophenoxy)methyl Tail (C-5): A lipophilic domain attached via a flexible methylene ether linker. The 4-chlorophenyl group enhances hydrophobic interactions within protein binding pockets (e.g., the central water cavity of hemoglobin), while the ether oxygen acts as a weak hydrogen bond acceptor.

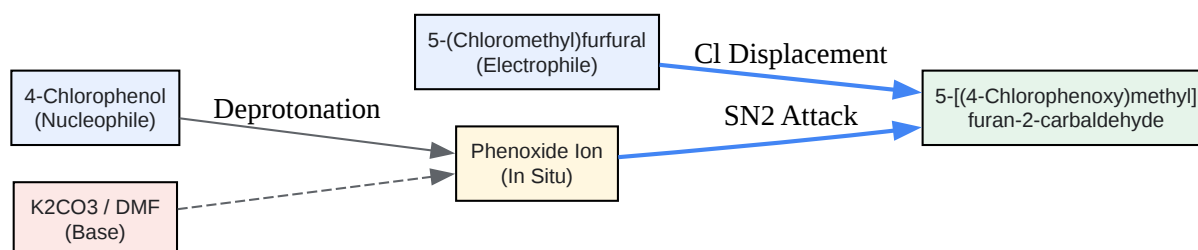
Feature	Specification
IUPAC Name	5-[(4-chlorophenoxy)methyl]furan-2-carbaldehyde
Molecular Formula	C ₁₂ H ₉ ClO ₃
Molecular Weight	236.65 g/mol
CAS Number	329827-00-9 (Generic/Related: 34035-03-5 often cited for analogs)
SMILES	<chem>O=Cc1ccc(COc2ccc(Cl)cc2)o1</chem>
Key Precursor	5-(Chloromethyl)furfural (CMF)

Synthetic Pathways & Protocol

The most robust and atom-economical synthesis utilizes 5-(chloromethyl)furfural (CMF), a platform chemical derived from cellulosic biomass. The reaction is a classic Williamson ether synthesis involving the nucleophilic displacement of the alkyl chloride on the furan ring by a phenoxide ion.

Reaction Scheme

Reagents: 5-(Chloromethyl)furfural (CMF), 4-Chlorophenol, Potassium Carbonate (), Potassium Iodide (KI - catalytic). Solvent: N,N-Dimethylformamide (DMF) or Acetone (reflux).



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Figure 1: Synthetic pathway via nucleophilic substitution. The phenoxide ion attacks the methylene carbon of CMF, displacing the chloride.

Detailed Experimental Protocol

Objective: Synthesis of **5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde** on a 10 mmol scale.

- Activation: In a 50 mL round-bottom flask, dissolve 4-chlorophenol (1.28 g, 10 mmol) in anhydrous DMF (15 mL).
- Deprotonation: Add anhydrous Potassium Carbonate (2.07 g, 15 mmol). Stir at room temperature for 30 minutes to generate the phenoxide anion. Note: The mixture will become heterogeneous.
- Addition: Add 5-(Chloromethyl)furfural (1.44 g, 10 mmol) dropwise. Optionally, add a catalytic amount of Potassium Iodide (KI, 0.1 g) to accelerate the reaction via the Finkelstein mechanism (in situ formation of the more reactive iodide).
- Reaction: Heat the mixture to 80°C and stir for 4–6 hours. Monitor progress via TLC (Hexane:Ethyl Acetate 3:1). The aldehyde spot will be UV active and stain with DNP (2,4-dinitrophenylhydrazine).
- Workup:
 - Cool to room temperature.

- Pour the reaction mixture into ice-cold water (100 mL) to precipitate the product or extract with Ethyl Acetate (3 x 30 mL).
- Wash the organic layer with 1M NaOH (to remove unreacted phenol), water, and brine.
- Dry over anhydrous

and concentrate under reduced pressure.
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography (Silica gel, Hexane/EtOAc gradient).

Physicochemical & Spectroscopic Characterization

Validation of the structure relies on the distinct signals of the furan ring and the ether linkage.

Predicted NMR Data ()

Nucleus	Shift (δ ppm)	Multiplicity	Assignment	Structural Insight
^1H	9.65	Singlet (1H)	-CHO	Characteristic aldehyde proton; highly deshielded.
^1H	7.20 – 7.30	Doublet (1H)	Furan C-3	Beta-proton to the aldehyde (electron-deficient).
^1H	6.60 – 6.70	Doublet (1H)	Furan C-4	Beta-proton to the ether (electron-rich).
^1H	5.10	Singlet (2H)	-CH ₂ -O-	Methylene bridge; shift confirms O-alkylation.
^1H	6.90 – 7.30	Multiplet (4H)	Phenyl Ar-H	Aromatic protons of the chlorophenyl ring.
^{13}C	177.5	-	C=O	Carbonyl carbon. [1]
^{13}C	158.0	-	Furan C-5	Ipso carbon attached to the ether.
^{13}C	63.5	-	-CH ₂ -	Ether methylene carbon.

Physicochemical Properties[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- LogP (Predicted): ~3.2 (Lipophilic). This value suggests good membrane permeability, a requirement for intracellular targets like hemoglobin.
- H-Bond Acceptors: 3 (Aldehyde O, Furan O, Ether O).
- H-Bond Donors: 0.

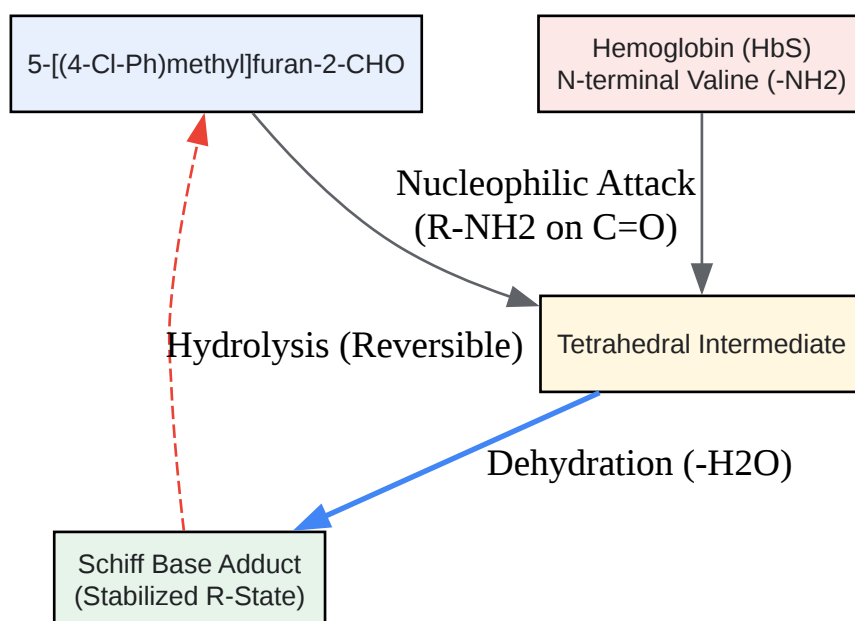
Mechanism of Action: Hemoglobin Modulation

The primary therapeutic interest in this molecule lies in its potential to treat Sickle Cell Disease (SCD). Like its analog Voxelotor (and the precursor 5-HMF), this molecule functions as an allosteric effector of Hemoglobin S (HbS).

The Schiff Base Mechanism

The aldehyde group forms a reversible covalent bond (Schiff base) with the N-terminal valine of the hemoglobin

-chain. This modification stabilizes the R-state (oxygenated) conformation of hemoglobin, increasing its affinity for oxygen and preventing the polymerization of HbS that causes red blood cell sickling.



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Figure 2: Mechanism of Schiff base formation with Hemoglobin. The reaction is reversible, allowing the drug to modify oxygen affinity without permanently derivatizing the protein.

The (4-chlorophenoxy)methyl tail provides a hydrophobic anchor that may interact with the central water cavity of hemoglobin, potentially altering the binding kinetics or potency compared to the smaller 5-HMF.

Applications in Drug Discovery

Beyond SCD, this scaffold is a versatile intermediate:

- **Antimicrobial Agents:** 5-substituted furan-2-carbaldehydes are precursors for hydrazone and thiosemicarbazone derivatives, which exhibit potent activity against *Mycobacterium tuberculosis* and *Staphylococcus aureus*.
- **Linker Chemistry:** The aldehyde can be reduced to an alcohol (reductive amination) or oxidized to a carboxylic acid, serving as a linker to attach the chlorophenoxy-furan motif to other pharmacophores.

Safety & Handling

- **Hazards:** The compound is likely a skin and eye irritant (H315, H319) and may cause respiratory irritation (H335).
- **Stability:** Aldehydes are prone to oxidation to carboxylic acids upon prolonged exposure to air. Store under an inert atmosphere (Nitrogen/Argon) at 4°C.
- **Reactivity:** Avoid contact with strong oxidizers and strong bases (which may induce Cannizzaro reactions or furan ring opening).

References

- **Synthesis Precursors:** Mascal, M. (2024). Production and Synthetic Possibilities of 5-Chloromethylfurfural as Alternative Biobased Furan. ResearchGate. [Link](#)
- **Hemoglobin Modulation:** Abdulmalik, O., et al. (2005).[2] 5-hydroxymethyl-2-furfural modifies intracellular sickle haemoglobin and inhibits sickling of red blood cells.[2] British Journal of Haematology. [Link](#)

- Chemical Identity: PubChem Substance Record for 5-((4-Chlorophenoxy)methyl)furan-2-carbaldehyde (SID 329827009). [Link](#)
- Antimicrobial Derivatives: Hassan, A.S., et al. (2015). 5-Phenyl-2-furaldehyde: Synthesis, reactions and biological activities. Egyptian Journal of Chemistry. [Link](#)

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Sources

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- 2. 5-hydroxymethyl-2-furfural modifies intracellular sickle haemoglobin and inhibits sickling of red blood cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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